

# synthesis of 6-Bromo-1,4-benzodioxane from 1,4-benzodioxane

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## Compound of Interest

Compound Name: 6-Bromo-1,4-benzodioxane

Cat. No.: B1266670

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## Synthesis of 6-Bromo-1,4-benzodioxane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **6-Bromo-1,4-benzodioxane** from 1,4-benzodioxane via electrophilic aromatic substitution. The document provides a comprehensive overview of the chemical transformation, including detailed experimental protocols, key quantitative data, and characterization of the final product.

### Introduction

1,4-Benzodioxane and its derivatives are important structural motifs in medicinal chemistry, exhibiting a wide range of biological activities. The targeted synthesis of substituted benzodioxanes is crucial for the development of novel therapeutic agents. This guide focuses on the specific synthesis of **6-Bromo-1,4-benzodioxane**, a valuable intermediate for further chemical modifications. The primary synthetic route described herein is the direct bromination of 1,4-benzodioxane using molecular bromine in a suitable solvent system.

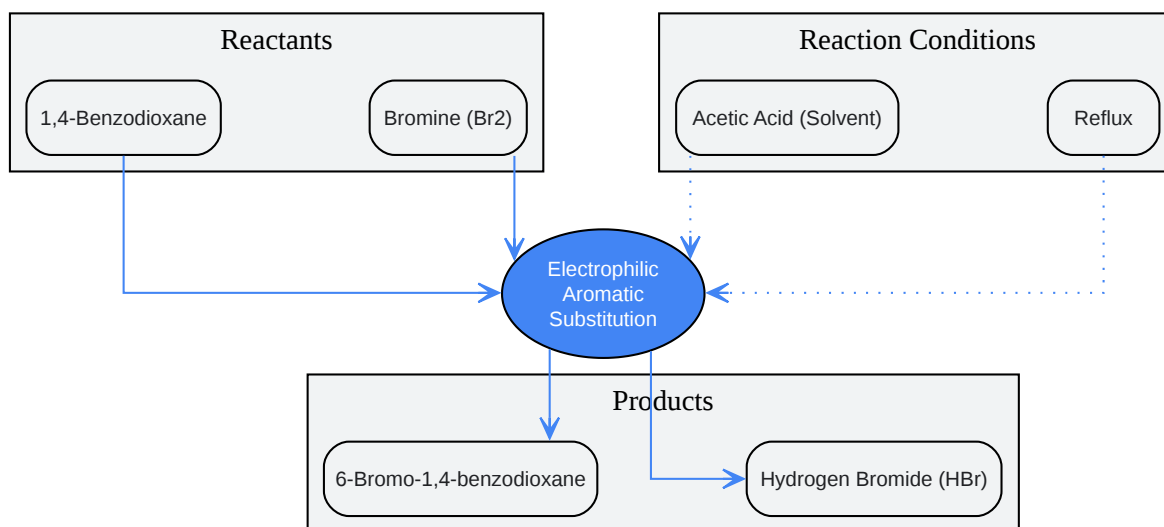
### Reaction Scheme and Mechanism

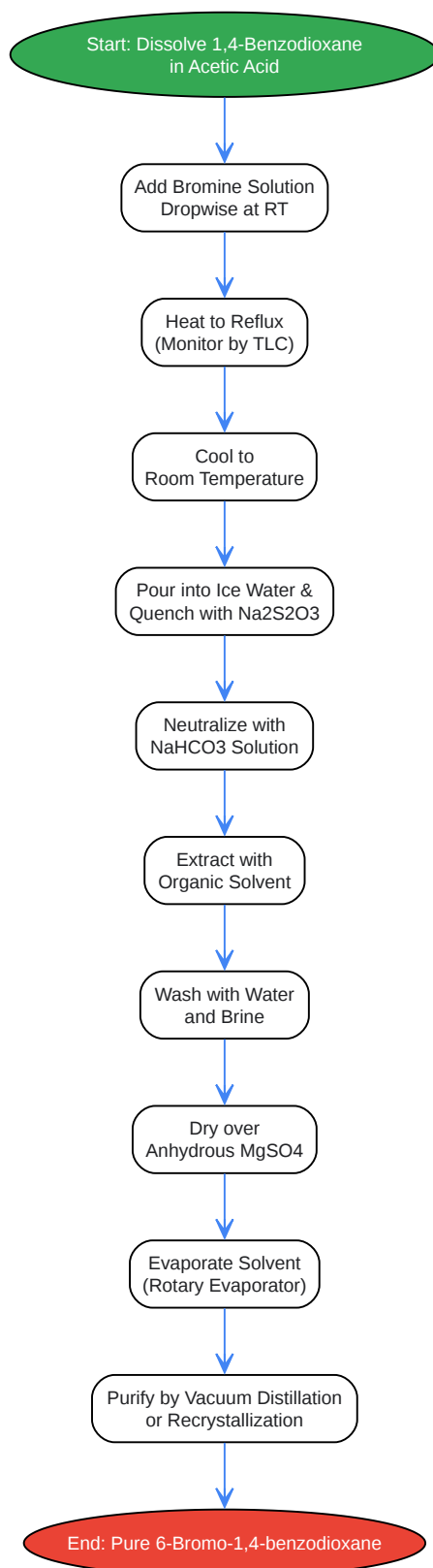
The synthesis of **6-Bromo-1,4-benzodioxane** is achieved through the electrophilic bromination of the aromatic ring of 1,4-benzodioxane. The ether linkages of the dioxane ring are activating

groups, directing the electrophilic substitution to the para position (position 6) relative to the ether oxygen atoms.

Reaction:

1,4-benzodioxane reacts with bromine ( $\text{Br}_2$ ) in the presence of a mild Lewis acid catalyst or in a polar solvent like acetic acid to yield **6-Bromo-1,4-benzodioxane**.





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